

# Clinical Safety & Pharmacokinetics of Bimosiamose in Healthy Volunteers

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## Compound Focus: Bimosiamose

CAS No.: 187269-40-5

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### Trial Design

### Dosing Regimen

### Key Safety Findings

### Key PK Findings

| **Single & Multiple Dose, Inhaled** [1] [2] | Single: 2-140 mg Multiple: 8-70 mg twice daily for 7 days | Well tolerated up to 70 mg; adverse events (AEs) were mild and more frequent at the highest single dose (140 mg); no severe AEs or deaths [1] [2]. | Systemic exposure was low; plasma levels were only detectable at doses  $\geq 50$  mg twice daily and 105 mg single dose;  $C_{\sim\max\sim}$ : 64 ng/mL [1] [2]. | | **Single & Multiple Dose, Subcutaneous** [3] | 100, 200, or 300 mg once daily | Well tolerated at all doses tested [3]. |  $C_{\sim\max\sim}$ :  $2.17 \pm 0.70$   $\mu\text{g/mL}$  (300 mg dose)  $AUC_{\sim(0-\infty)\sim}$ :  $11.1 \pm 2.9$  h $\cdot\mu\text{g/mL}$   $t_{\sim 1/2\sim}$ :  $3.7 \pm 0.6$  h  $\sim 15\%$  of dose excreted unchanged in urine [3]. | | **Single Dose, Intravenous** [4] | 30 mg/kg IV infusion (15-min) | Safe and well tolerated in a human endotoxemia model [4]. | Information not specified in the provided results. |

## Detailed Experimental Protocols

The following details the methodologies from the key studies cited above.

### Inhaled Administration (Phase I Trials) [1] [2]

- **Design:** Two randomized, double-blind, placebo-controlled studies (single-dose escalating and multiple-dose).

- **Participants:** Healthy male volunteers (aged 21-54). Single-dose study (n=48), multiple-dose study (n=32).
- **Intervention:** **Bimosiamose** disodium or placebo administered via a nebulizer (Pari LC Star) over 15 minutes.
- **Safety Monitoring:** Adverse events, vital signs, ECG, clinical laboratory parameters, FEV1 (lung function), and nasopharyngeal examinations.
- **Pharmacokinetics:** Blood samples were collected at predefined times post-dose. Plasma concentrations of **bimosiamose** were determined using a validated LC-ESI-MS/MS method with a lower limit of quantification (LOQ) of 30 ng/mL [1].

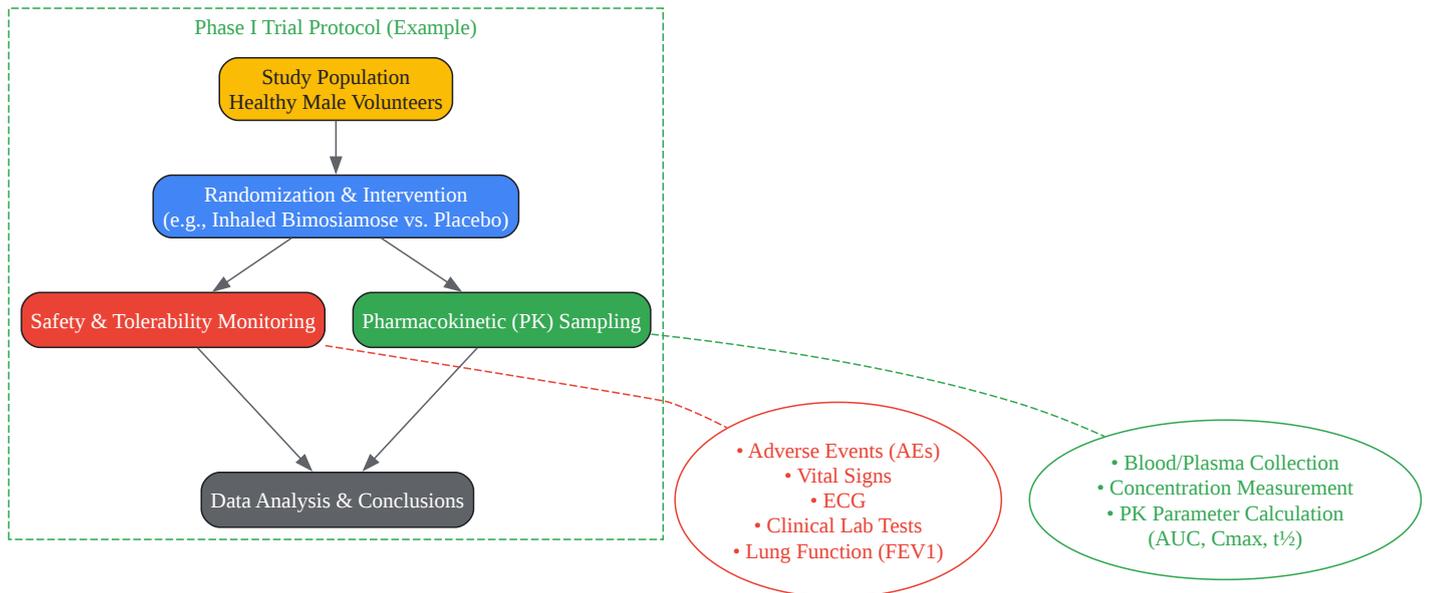
## Subcutaneous Administration [3]

- **Design:** Randomized, double-blind, placebo-controlled, dose-escalation trial.
- **Participants:** Healthy male volunteers.
- **Intervention:** Single and multiple subcutaneous injections of 100, 200, or 300 mg **bimosiamose** disodium into the abdomen.
- **Pharmacokinetics:** Plasma and urine concentrations of **bimosiamose** were measured to determine PK parameters [3].

## Mechanism of Action and Experimental Workflow

**Bimosiamose** is a synthetic, low-molecular-weight **pan-selectin antagonist** [5]. It inhibits E-, P-, and L-selectins, which are cell adhesion molecules that mediate the initial "tethering and rolling" of leukocytes (white blood cells) on the vascular endothelium. This is the primary step in the migration of inflammatory cells from the bloodstream into tissues. By blocking this interaction, **bimosiamose** aims to modulate the inflammatory process in diseases like asthma and COPD [1] [5].

The diagram below illustrates the logical flow and key assessments from a typical Phase I clinical trial protocol investigating **bimosiamose** in healthy volunteers.



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Figure 1: Workflow of a typical Phase I clinical trial assessing the safety and pharmacokinetics of **bimosiamose** in healthy volunteers.

## Interpretation and Research Context

- **Low Inhalation Bioavailability:** The low systemic absorption after inhalation is a positive safety feature for a drug acting locally in the lungs, as it potentially minimizes systemic side effects [1] [2].
- **Proof-of-Concept Efficacy:** While safe in healthy volunteers, **bimosiamose** has also shown biological activity in patient models. In mild asthmatics, inhaled **bimosiamose** significantly **attenuated the late asthmatic response by 50.2%** following an allergen challenge [6]. In another model, it reduced biomarkers of ozone-induced airway inflammation in healthy subjects [7].

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## References

1. Tolerability and pharmacokinetics of inhaled bimosiamose ... [pmc.ncbi.nlm.nih.gov]
2. Tolerability and pharmacokinetics of inhaled bimosiamose ... [pubmed.ncbi.nlm.nih.gov]
3. The pharmacokinetics of subcutaneously injected Bimosiamose ... [pubmed.ncbi.nlm.nih.gov]
4. Selectins mediate the adhesion of leukocytes to activated endothelial... [journals.lww.com]
5. Bimosiamose - an overview | ScienceDirect Topics [sciencedirect.com]
6. Bimosiamose, an inhaled small-molecule pan-selectin ... [pubmed.ncbi.nlm.nih.gov]
7. Efficacy of the pan-selectin antagonist Bimosiamose on ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Clinical Safety & Pharmacokinetics of Bimosiamose in Healthy Volunteers]. Smolecule, [2026]. [Online PDF]. Available at:

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